

Diethyl 4-fluoroheptanedioate molecular structure

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Compound of Interest

Compound Name: Diethyl 4-fluoroheptanedioate

CAS No.: 951624-81-0

Cat. No.: B1416238

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An In-Depth Technical Guide to **Diethyl 4-fluoroheptanedioate**: Synthesis, Characterization, and Potential Applications

Authored by: A Senior Application Scientist

Foreword: The strategic incorporation of fluorine into organic molecules has become a cornerstone of modern drug discovery and materials science. Fluorine's unique properties, including its high electronegativity, small van der Waals radius, and the strength of the carbon-fluorine bond, can profoundly influence a molecule's pharmacokinetic and physicochemical properties. This guide provides a comprehensive overview of a novel fluorinated building block, **diethyl 4-fluoroheptanedioate**, from its foundational molecular structure to its potential applications. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique attributes of fluorinated synthons.

Molecular Overview and Physicochemical Properties

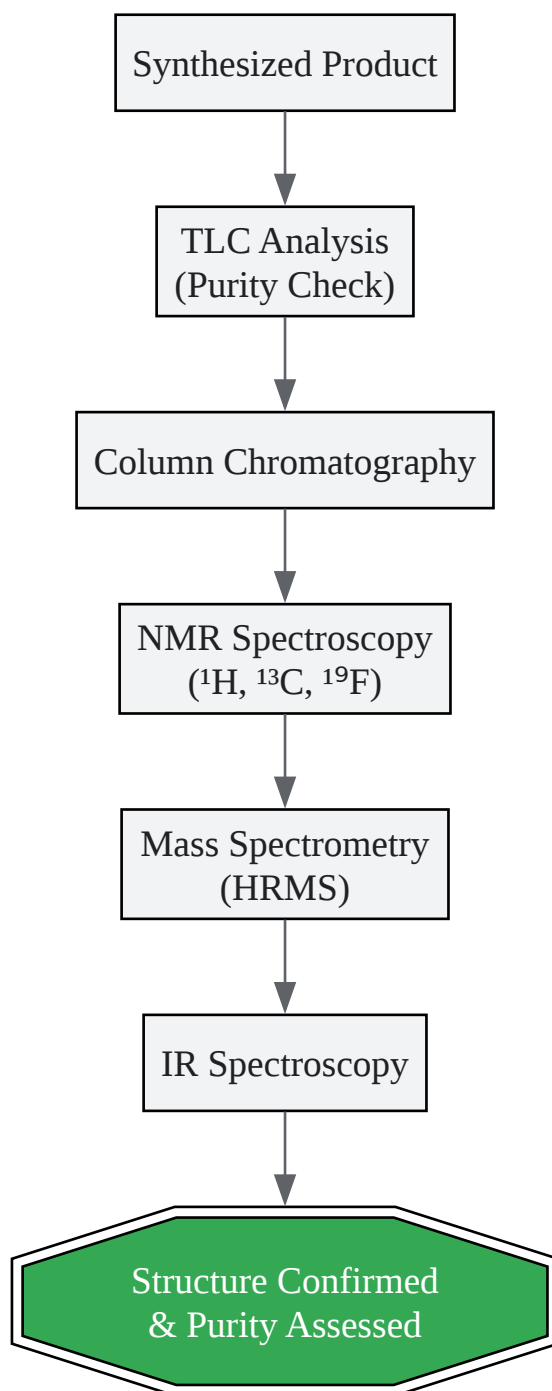
Diethyl 4-fluoroheptanedioate is a fluorinated derivative of diethyl heptanedioate (also known as diethyl pimelate). The introduction of a single fluorine atom at the C4 position is anticipated to significantly alter the molecule's polarity, lipophilicity, and metabolic stability compared to its non-fluorinated counterpart.

Table 1: Predicted Physicochemical Properties of **Diethyl 4-fluoroheptanedioate**

Property	Predicted Value	Source/Rationale
Molecular Formula	C ₁₁ H ₁₉ FO ₄	Calculated
Molecular Weight	234.26 g/mol	Calculated
IUPAC Name	diethyl 4-fluoroheptanedioate	Nomenclature
CAS Number	Not available	Novel Compound
Boiling Point	~280-290 °C	Extrapolated from similar non-fluorinated diesters.
Density	~1.05-1.15 g/cm ³	Estimated based on related fluorinated esters.
Appearance	Colorless to pale yellow liquid	Typical for aliphatic diesters.
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, THF). Insoluble in water.	Based on general properties of similar esters.

Molecular Structure

The molecular structure of **diethyl 4-fluoroheptanedioate** consists of a seven-carbon chain with ethyl ester groups at both ends (C1 and C7) and a fluorine atom at the central carbon (C4).



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